

Application Note & Protocol: TMR-Cadaverine for High-Resolution Single-Molecule Imaging

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Compound of Interest

Compound Name: TMR cadaverine

CAS No.: 159311-67-8

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Audience: Researchers, scientists, and drug development professionals engaged in advanced fluorescence microscopy and biophysical studies.

Abstract: Single-molecule imaging has revolutionized our ability to study biological processes by enabling the direct observation of individual molecular behaviors and interactions in real-time.^[1] The choice of a fluorescent probe is paramount, requiring a dye that is not only bright and photostable but also amenable to precise, site-specific labeling of the target biomolecule. This guide provides a comprehensive overview and detailed protocols for using Tetramethylrhodamine (TMR)-cadaverine as a fluorescent probe for single-molecule imaging experiments. We detail the principles and practice of site-specific protein labeling using transglutaminase, outline a complete workflow from protein conjugation to single-molecule data acquisition via Total Internal Reflection Fluorescence (TIRF) microscopy, and provide a thorough troubleshooting guide to navigate common experimental challenges.

Part 1: The TMR-Cadaverine Probe: Properties and Advantages

Tetramethylrhodamine (TMR) is a well-established rhodamine-based fluorophore widely used in biological imaging. The cadaverine linker provides a primary amine group, making it an ideal substrate for specific enzymatic labeling reactions. For single-molecule studies, where signals from individual fluorophores are detected, the photophysical properties of the dye are critical.

TMR offers a compelling combination of features for single-molecule imaging:

- **High Brightness:** A high molar extinction coefficient and good quantum yield result in bright, easily detectable single-molecule signals.
- **Excellent Photostability:** TMR exhibits greater resistance to photobleaching compared to many other common fluorophores, allowing for longer observation times of single molecules before the signal is lost.^[2] This is crucial for tracking molecular dynamics or observing multi-step processes.
- **Favorable Spectral Range:** With excitation and emission in the green-yellow region of the visible spectrum, TMR is compatible with common laser lines (e.g., 532 nm or 561 nm) and avoids the higher autofluorescence often seen in the blue-green spectral region of biological samples.^[3]
- **Proven Track Record:** TMR has been successfully used in a variety of demanding single-molecule applications, including single-molecule Förster Resonance Energy Transfer (smFRET) and single-molecule tracking.^[2]^[4]

Table 1: Photophysical Properties of TMR-Cadaverine

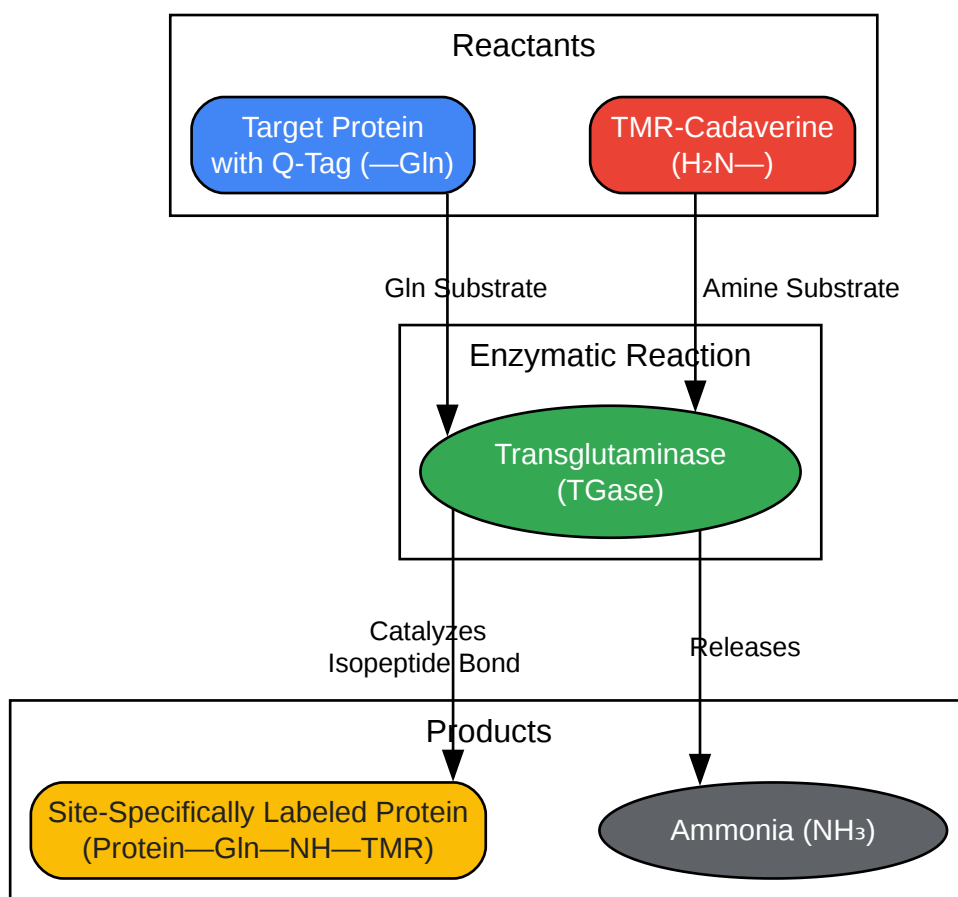
Property	Value	Reference
Chemical Formula	C ₃₀ H ₃₄ N ₄ O ₄	[5]
Molecular Weight	514.62 g/mol	[5]
Excitation Max (λEx)	~544-555 nm	[5]
Emission Max (λEm)	~571-580 nm	[5]
Molar Extinction Coefficient	>80,000 M ⁻¹ cm ⁻¹	
Photoluminescence Quantum Yield (PLQY)	Moderate to High	[6][7][8]

Part 2: Principle of Site-Specific Labeling via Transglutaminase

Achieving a 1:1 labeling stoichiometry at a specific site on a target protein is essential for quantitative single-molecule analysis. Transglutaminase (TGase) offers a highly efficient and specific method for this purpose.

TGase is an enzyme that catalyzes the formation of an isopeptide bond between the γ-carboxamide group of a glutamine (Q) residue and the primary amine of a lysine (K) residue.[9] Crucially, TGase exhibits broad tolerance for its amine substrate, meaning it will readily use the primary amine on TMR-cadaverine in place of a lysine residue.[10][11]

To direct the labeling to a specific location, the target protein is engineered to contain a short peptide sequence, often called a "Q-tag," which is highly reactive with TGase.[9][12] This tag typically contains one or more glutamine residues in a favorable context for enzyme recognition. By ensuring the target protein has no other accessible, reactive glutamine residues, the labeling with TMR-cadaverine becomes highly site-specific.



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Caption: Transglutaminase-mediated protein labeling workflow.

Part 3: Experimental Protocols

This section provides step-by-step methodologies for labeling a Q-tagged protein with TMR-cadaverine and preparing the sample for single-molecule imaging.

Protocol 1: Transglutaminase-Mediated Protein Labeling

This protocol describes the covalent attachment of TMR-cadaverine to a target protein containing a TGase-reactive Q-tag.

A. Materials and Reagents

- Purified, Q-tagged target protein (stock at 1-10 mg/mL in a buffer free of primary amines, e.g., HEPES or PBS)
- TMR-cadaverine (e.g., from Biotium[5])
- Microbial Transglutaminase (MTG) or Guinea Pig Liver Transglutaminase (gpTGase)
- Reaction Buffer: 50 mM Tris-HCl, pH 7.5 (Note: While Tris is an amine, its concentration is low enough not to significantly compete at this pH; HEPES can be used as an alternative). For gpTGase, add 10 mM CaCl₂.
- DMSO (anhydrous)
- Size-Exclusion Chromatography (SEC) column (e.g., a desalting column like a PD-10) for purification.
- UV-Vis Spectrophotometer

B. Procedure

- Prepare TMR-Cadaverine Stock: Dissolve TMR-cadaverine in DMSO to a final concentration of 10 mM. Store in small aliquots at -20°C, protected from light.
- Set up the Labeling Reaction: In a microcentrifuge tube, combine the following components. The final volume can be scaled as needed.
 - Target Protein: Aim for a final concentration of 20-50 µM.
 - TMR-Cadaverine: Add from the 10 mM stock to a final concentration of 200-500 µM (a 10-fold molar excess over the protein).
 - Transglutaminase: Add to a final concentration of 1-2 µM.
 - Reaction Buffer: Add to reach the final desired volume.
- Incubation: Mix gently by pipetting. Incubate the reaction at room temperature (or 37°C for some TGases) for 1-2 hours. Protect the reaction from light by wrapping the tube in aluminum foil.

- Purification: Separate the labeled protein from unreacted TMR-cadaverine and the TGase enzyme.
 - Equilibrate an SEC desalting column with your desired final storage buffer (e.g., PBS or HEPES with glycerol).
 - Carefully load the entire reaction mixture onto the column.
 - Collect fractions according to the manufacturer's instructions. The labeled protein will elute in the void volume (earlier fractions), while the smaller dye and enzyme molecules will be retained longer.
 - Identify the protein-containing fractions by their color (pink/purple) and confirm with a protein concentration measurement (e.g., Bradford or Nanodrop A280).
- Determine Degree of Labeling (DOL):
 - Measure the absorbance of the purified, labeled protein solution at 280 nm (for protein) and ~555 nm (for TMR).
 - Calculate the protein concentration using the Beer-Lambert law ($A = \epsilon cl$), correcting for the TMR absorbance at 280 nm.
 - $A_{\text{prot}} = A_{280} - (A_{555} \times CF)$, where CF is the correction factor (typically ~0.3 for TMR).
 - Calculate the TMR concentration using its extinction coefficient ($\epsilon_{555} \approx 95,000 \text{ M}^{-1}\text{cm}^{-1}$).
 - $\text{DOL} = [\text{TMR concentration}] / [\text{Protein concentration}]$. An ideal DOL for most single-molecule experiments is between 0.8 and 1.2.

Protocol 2: Sample Preparation for Single-Molecule TIRF Microscopy

This protocol describes how to prepare a sample of immobilized, TMR-labeled proteins for imaging.

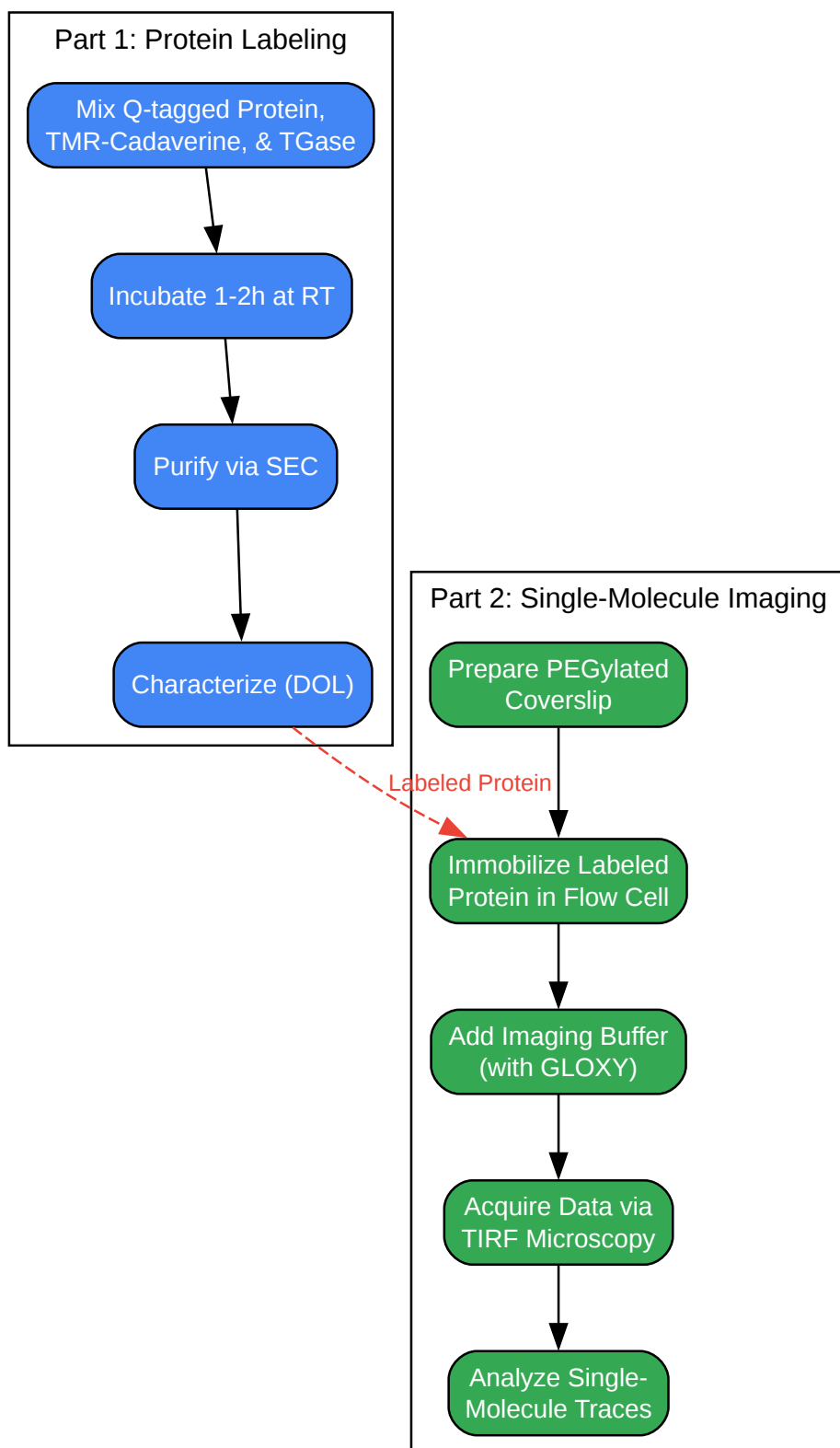
A. Materials and Reagents

- High-precision glass coverslips (#1.5H)
- Biotin-PEG and mPEG-SVA (methoxy-PEG-succinimidyl valerate)
- Streptavidin
- TMR-labeled protein (biotinylated for immobilization)
- TIRF Imaging Buffer:
 - 50 mM HEPES, pH 7.5
 - 50 mM NaCl
 - Oxygen Scavenging System (GLOXY):
 - Glucose Oxidase (1 mg/mL)
 - Catalase (0.04 mg/mL)
 - 20 mM Glucose
 - Reducing Agent: 1 mM Trolox (to further reduce blinking and photobleaching).

B. Procedure

- Coverslip Cleaning: Thoroughly clean coverslips by sonication in a series of solvents (e.g., acetone, ethanol, 1M KOH) followed by extensive rinsing with ultrapure water. Plasma cleaning is a highly effective final step.
- Surface Passivation (PEGylation):
 - Incubate the clean coverslip with a solution of Biotin-PEG and mPEG-SVA (e.g., 1:100 ratio) in 0.1 M sodium bicarbonate buffer (pH 8.5) for 3-4 hours at room temperature. This creates a surface that resists non-specific protein binding, with biotin handles for specific attachment.
 - Rinse thoroughly with ultrapure water and dry under a stream of nitrogen.

- Flow Cell Assembly: Assemble the PEGylated coverslip into a flow cell.
- Surface Functionalization:
 - Inject a solution of streptavidin (0.1 mg/mL) into the flow cell and incubate for 10 minutes. This coats the surface with streptavidin.
 - Wash out excess streptavidin with imaging buffer.
- Protein Immobilization:
 - Inject a dilute solution (pM to low nM range) of your biotinylated, TMR-labeled protein into the flow cell. The optimal concentration must be determined empirically to achieve a sparse distribution of single molecules in the imaging field.
 - Incubate for 5-10 minutes to allow the protein to bind to the streptavidin-coated surface.
 - Gently wash out unbound protein with imaging buffer.
- Final Imaging Preparation:
 - Just before imaging, inject the complete TIRF Imaging Buffer (containing the GLOXY oxygen scavenging system and Trolox). This is critical for maximizing fluorophore lifetime. [\[2\]](#)
 - The sample is now ready for imaging on a TIRF microscope.



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Caption: Overall experimental workflow from labeling to data analysis.

Part 4: Data Acquisition and Analysis

A. TIRF Microscopy Total Internal Reflection Fluorescence (TIRF) microscopy is the technique of choice for imaging immobilized single molecules.^[1] It generates a thin evanescent field (~100 nm) that selectively excites fluorophores near the coverslip surface, dramatically reducing background fluorescence from the bulk solution and leading to a high signal-to-noise ratio.^[13]

B. Data Acquisition

- **Laser Power:** Use the lowest laser power necessary to obtain a good signal-to-noise ratio to minimize phototoxicity and photobleaching.
- **Exposure Time:** Typical exposure times range from 20 to 100 ms, balancing temporal resolution with signal collection.
- **Image Series:** Acquire a time-lapse movie (image stack) to observe dynamic events or to confirm single-molecule behavior through single-step photobleaching.

C. Data Analysis Analysis of single-molecule data involves specialized software (e.g., ImageJ/Fiji plugins, MATLAB scripts, or commercial packages) to:

- **Identify Spots:** Detect the diffraction-limited spots corresponding to individual TMR molecules.
- **Extract Intensity Traces:** Plot the fluorescence intensity of each spot over time. A single, catastrophic drop to background level (single-step photobleaching) confirms that the spot was indeed a single molecule.
- **Track Movement:** For mobile molecules, track the position of each spot over time to calculate diffusion coefficients and characterize modes of motion.
- **Analyze FRET (if applicable):** In smFRET experiments, simultaneously measure donor (e.g., Cy3) and acceptor (TMR) intensities to calculate FRET efficiency and observe conformational dynamics.^{[13][14][15]}

Part 5: Troubleshooting Guide

Table 2: Common Problems and Solutions

Problem	Potential Cause(s)	Recommended Solution(s)
LOW LABELING EFFICIENCY (LOW DOL)	1. Inactive TGase enzyme. 2. Primary amine-containing buffer (e.g., Tris, glycine) interfering with the reaction. [16] 3. Q-tag is not accessible on the folded protein. 4. Insufficient molar excess of TMR-cadaverine.	1. Use a fresh aliquot of enzyme; check storage conditions. 2. Perform the reaction in a non-amine buffer like HEPES or PBS. 3. Consider redesigning the protein to place the Q-tag at a more accessible location (N- or C-terminus). 4. Increase the molar excess of the dye to 20-50 fold.
PROTEIN PRECIPITATION DURING LABELING	1. TMR is relatively hydrophobic, and high labeling can reduce protein solubility. [17] 2. Protein is unstable under reaction conditions (temperature, pH).	1. Reduce the molar excess of TMR-cadaverine to achieve a lower DOL. 2. Optimize buffer conditions (pH, salt concentration) or perform the reaction at a lower temperature (e.g., 4°C) for a longer duration.
HIGH BACKGROUND IN IMAGING	1. Non-specific binding of labeled protein or free dye to the surface.[3] 2. Autofluorescence from the sample or buffer components. [18] 3. Incomplete removal of unbound protein after immobilization.	1. Ensure high-quality PEG passivation of the coverslip. Add a small amount of BSA or a non-ionic detergent (e.g., Tween-20) to the wash buffer. 2. Use high-purity reagents. Ensure the TIRF evanescent field is properly configured to minimize bulk excitation. 3. Increase the volume and number of washes before imaging.
RAPID PHOTOBLEACHING	1. Oxygen is present in the imaging buffer. 2. Laser power is too high. 3. Impurities in the	1. Always use a freshly prepared oxygen scavenging system (e.g., GLOXY) and a

	buffer are promoting photobleaching.	triplet-state quencher like Trolox.[2] 2. Reduce laser power to the minimum required for adequate signal. 3. Use high-purity, single-molecule grade reagents.
NO/FEW SINGLE-MOLECULE SPOTS	1. Labeled protein concentration is too low for immobilization. 2. Inefficient immobilization (e.g., problem with biotin-streptavidin linkage). 3. Microscope focus has drifted.	1. Increase the concentration of labeled protein used for the immobilization step. 2. Check the activity of streptavidin and the integrity of the biotinylated protein. 3. Use an autofocus system or manually refocus.

References

- Introduction To Single Molecule Microscopy. Teledyne Vision Solutions.
- Single-Molecule Imaging Techniques: Shedding Light on Molecular Dynamics. (2024). AZoOptics.
- Single molecule based super-resolution microscopy. TU Delft.
- Single Molecule Imaging Using State-of-the-Art Microscopy Techniques. (2023). Taylor & Francis eBooks.
- Super-resolution microscopy. Wikipedia.
- Lin, C. W., & Ting, A. Y. (2006). Transglutaminase-catalyzed site-specific conjugation of small-molecule probes to proteins in vitro and on the surface of living cells. National Institutes of Health.
- Keillor, J. W., et al. (2013). Biotechnological Applications of Transglutaminases. PMC, National Institutes of Health.
- Taylor, M. A., et al. (2018). Design of a glutamine substrate tag enabling protein labelling mediated by Bacillus subtilis transglutaminase. PMC, PubMed Central.

- Ste-Marie, E., et al. (2020). Engineered, highly reactive substrates of microbial transglutaminase enable protein labeling within various secondary structure elements. FEBS Press.
- Novel fluorescent dyes for single DNA molecule techniques. PubMed.
- Transglutaminase-Catalyzed Site-Specific Conjugation of Small-Molecule Probes to Proteins in Vitro and on the Surface of Living Cells. ResearchGate.
- Labeling Chemistry Support—Troubleshooting. Thermo Fisher Scientific - US.
- Gulinatti, G., et al. (2022). Choosing the Probe for Single-Molecule Fluorescence Microscopy. PMC, PubMed Central.
- Suzuki, K., et al. (2022). Four-color single-molecule imaging system for tracking GPCR dynamics with fluorescent HiBiT peptide. PMC, National Institutes of Health.
- Single Molecule Imaging. SETA BioMedicals.
- TAMRA cadaverine (mixed isomers). Biotium.
- Sotolongo Bellón, J., et al. (2021). Four-color single-molecule imaging with engineered tags resolves the molecular architecture of signaling complexes in the plasma membrane. PMC, National Institutes of Health.
- Protein Labeling, Crosslinking, and Modification Support—Troubleshooting. Thermo Fisher Scientific - US.
- Isbaner, S., et al. (2024). Multiplexed lifetime imaging of single molecules with a gated single-photon camera. bioRxiv.
- Roy, R., et al. (2008). A Practical Guide to Single Molecule FRET. PMC, National Institutes of Health.
- Performance of two clinical fluorescence imaging systems with different targeted and non-targeted near-infrared fluorophores: a cadaveric explorative study. (2023). National Institutes of Health.

- Troubleshooting Tips for Fluorescence Staining. (2022). Biotium.
- Evaluation of a near-infrared version of TMR-PEG1k, a high-performance untargeted contrast agent for fluorescence-guided surgery, using fluorescence cryotomography. (2025). PMC, PubMed Central.
- Lerner, E., et al. (2021). Toward dynamic structural biology: Two decades of single-molecule Förster resonance energy transfer. National Institutes of Health.
- Single molecule FRET methods to study Glutamate receptors. (2012). PMC, PubMed Central.
- A multi-resonance TADF non-conjugated copolymer with near-unity photoluminescence quantum yield for efficient solution-processed OLEDs. Journal of Materials Chemistry C (RSC Publishing).
- Structural Dynamics of Glutamate Signaling Systems by smFRET. (2021). PMC, PubMed Central.
- Ambient-stable near Unity Photoluminescence Quantum Yield in Two-dimensional Tin Bromide Perovskites. (2022). ChemRxiv, Cambridge Open Engage.
- Improving the quantum yield of luminescence for three-coordinated gold(i) TADF emitters by exploiting inversion symmetry and using perhaloaryl ligands. (2021). RSC Publishing.

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Sources

- [1. azolifesciences.com](https://www.azolifesciences.com) [azolifesciences.com]
- [2. setabiomedicals.com](https://www.setabiomedicals.com) [setabiomedicals.com]
- [3. Choosing the Probe for Single-Molecule Fluorescence Microscopy - PMC](https://pubmed.ncbi.nlm.nih.gov/35411111/) [pmc.ncbi.nlm.nih.gov]

- 4. Four-color single-molecule imaging system for tracking GPCR dynamics with fluorescent HiBiT peptide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. [biotium.com](https://www.biotium.com/) [[biotium.com](https://www.biotium.com/)]
- 6. A multi-resonance TADF non-conjugated copolymer with near-unity photoluminescence quantum yield for efficient solution-processed OLEDs - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- 7. chemrxiv.org [chemrxiv.org]
- 8. Improving the quantum yield of luminescence for three-coordinated gold(i) TADF emitters by exploiting inversion symmetry and using perhaloaryl ligands - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- 9. Design of a glutamine substrate tag enabling protein labelling mediated by Bacillus subtilis transglutaminase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. Transglutaminase-catalyzed site-specific conjugation of small-molecule probes to proteins in vitro and on the surface of living cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. Engineered, highly reactive substrates of microbial transglutaminase enable protein labeling within various secondary structure elements - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 13. A Practical Guide to Single Molecule FRET - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 14. Toward dynamic structural biology: Two decades of single-molecule Förster resonance energy transfer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 15. Single molecule FRET methods to study Glutamate receptors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 16. Protein Labeling, Crosslinking, and Modification Support—Troubleshooting | Thermo Fisher Scientific - HK [[thermofisher.com](https://www.thermofisher.com/)]
- 17. Labeling Chemistry Support—Troubleshooting | Thermo Fisher Scientific - JP [[thermofisher.com](https://www.thermofisher.com/)]
- 18. Performance of two clinical fluorescence imaging systems with different targeted and non-targeted near-infrared fluorophores: a cadaveric explorative study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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